

An In-depth Technical Guide to the Properties of Ce-UiO-66

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Compound of Interest

Compound Name: CE-Uio-66

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This technical guide provides a comprehensive overview of the cerium-based Metal-Organic Framework (MOF), **Ce-UiO-66**, for researchers, scientists, and drug development professionals. It details the core properties, synthesis methodologies, and potential applications of this promising porous material, with a focus on its catalytic and biomedical capabilities.

Core Properties of Ce-UiO-66

Ce-UiO-66 is an isostructural analogue of the well-studied zirconium-based UiO-66, exhibiting a robust three-dimensional framework built from hexanuclear cerium oxo-clusters $[\text{Ce}_6\text{O}_4(\text{OH})_4]^{12+}$ interconnected by 1,4-benzenedicarboxylate (BDC) linkers. The presence of cerium, with its accessible $\text{Ce}^{3+}/\text{Ce}^{4+}$ redox couple, imparts unique redox properties to the framework, making it a material of significant interest for catalysis and other applications where electron transfer is crucial.^[1]

Structural and Textural Properties

The structural and textural properties of **Ce-UiO-66** can be influenced by the synthesis method and the presence of defects. The table below summarizes key quantitative data reported in the literature.

Property	Value	Synthesis Method	Reference
BET Surface Area	732 - 1580 m ² /g	Solvothermal	
572 m ² /g	Room Temperature (Green Synthesis)	[2]	
385.1 m ² /g (Ce-UiO-66-H)	Precipitation	[3]	
308.2 m ² /g (Ce-UiO-66-OH)	Precipitation	[3]	
180.1 m ² /g (Ce-UiO-66-NH ₂)	Precipitation	[3]	
845 m ² /g (Dimethyl-functionalized)	Solvothermal	[4]	
Pore Volume	0.38 cm ³ /g	Room Temperature (Green Synthesis)	[2]
Pore Size	Octahedral pores: ~11 Å	Solvothermal	
	Tetrahedral pores: ~8 Å	Solvothermal	
Crystallite Size	Nanoscale	Precipitation	[5]

Thermal and Chemical Stability

Ce-UiO-66 exhibits notable thermal and chemical stability, a critical feature for its practical applications.

Stability Type	Conditions	Outcome	Reference
Thermal Stability	In air	Stable up to 300-375 °C	[4][6]
Chemical Stability	Water, various organic solvents (DMF, ethanol)	Stable	
2 M HCl	Decomposes		
2 M NaOH	Decomposes		
2-10 M Acetic and Formic Acid	Disassembles into soluble hexamer nodes and precipitated linkers	[7][8]	

Experimental Protocols

Detailed methodologies are crucial for the reproducible synthesis and characterization of **Ce-UiO-66**. This section outlines common experimental protocols.

Synthesis Methodologies

Several methods have been developed for the synthesis of **Ce-UiO-66**, each with its own advantages.

2.1.1. Solvothermal Synthesis

This is a common method for producing highly crystalline **Ce-UiO-66**.

- Precursors: Cerium(IV) ammonium nitrate ((NH₄)₂Ce(NO₃)₆) and 1,4-benzenedicarboxylic acid (H₂BDC).[1]
- Solvent: N,N-dimethylformamide (DMF).[1]
- Procedure:
 - Dissolve the cerium precursor and the organic linker in DMF in a Teflon-lined autoclave.[1]

- Heat the autoclave to 120 °C for a period ranging from 30 minutes to 72 hours.[1]
- After cooling, wash the resulting powder with DMF and then exchange the solvent with chloroform or methanol.[1]
- Dry the final product at 120 °C for 12 hours.[1]

2.1.2. Green Room Temperature Synthesis

This method offers a more environmentally friendly and energy-efficient route to **Ce-UiO-66**.

- Precursors: Cerium salt and terephthalic acid.
- Solvent: Water.[2][9]
- Procedure:
 - Synthesize in water at room temperature over a short period.[2]
 - Activate the resulting MOF by refluxing in methanol at 60 °C for three days.[2]

2.1.3. Solvent-Free Synthesis

This method minimizes waste by eliminating the need for a solvent.

- Precursors: Cerium(IV) ammonium nitrate (CAN) and terephthalic acid (BDC).[10]
- Procedure:
 - Mechanically grind the precursors together using a mortar and pestle.[10]
 - Transfer the mixture to an autoclave and heat at 100 °C for 24 hours.[10]

Characterization Techniques

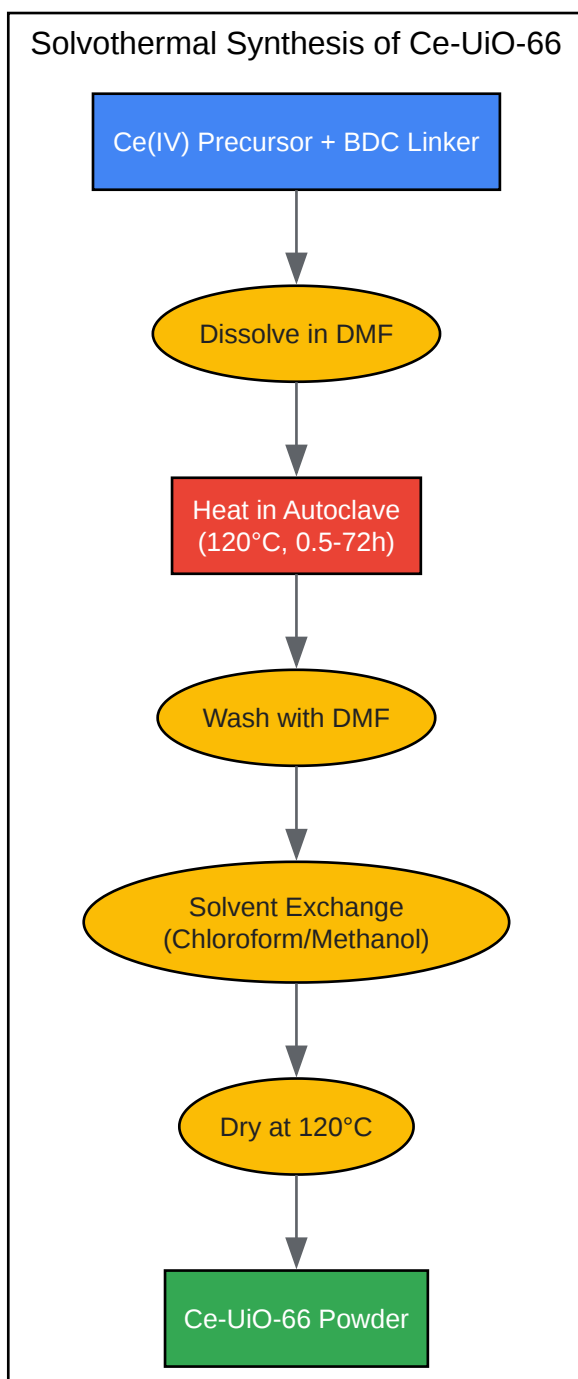
A suite of analytical techniques is used to characterize the properties of **Ce-UiO-66**.

- Powder X-ray Diffraction (PXRD): Used to confirm the crystalline structure and phase purity of the synthesized material.[5]

- Scanning Electron Microscopy (SEM): Employed to visualize the morphology and particle size of the MOF crystals.[\[11\]](#)
- Thermogravimetric Analysis (TGA): Determines the thermal stability of the material by measuring weight loss as a function of temperature.[\[1\]](#)
- Nitrogen Sorption Analysis (BET): Used to determine the specific surface area and pore size distribution of the porous framework.[\[2\]](#)
- X-ray Photoelectron Spectroscopy (XPS): A surface-sensitive technique used to determine the oxidation state of cerium ($\text{Ce}^{3+}/\text{Ce}^{4+}$) on the surface of the material.[\[1\]](#)[\[12\]](#)
- Fourier-Transform Infrared Spectroscopy (FTIR): Confirms the coordination of the carboxylate groups of the linker to the metal clusters.[\[2\]](#)

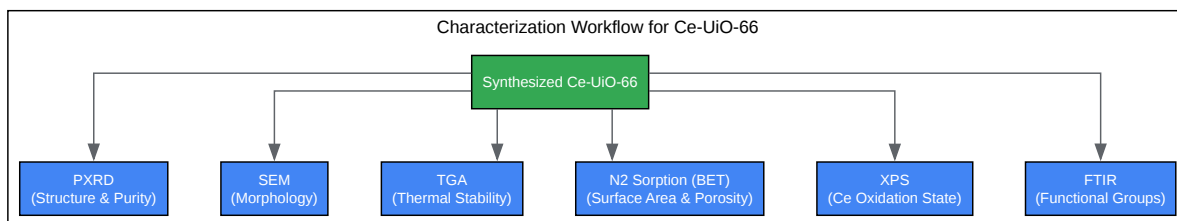
Visualizing Workflows and Mechanisms

Graphviz diagrams are provided to illustrate key experimental and logical processes related to **Ce-UiO-66**.



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Caption: Workflow for the solvothermal synthesis of **Ce-UiO-66**.



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Caption: Standard characterization techniques for **Ce-UiO-66**.

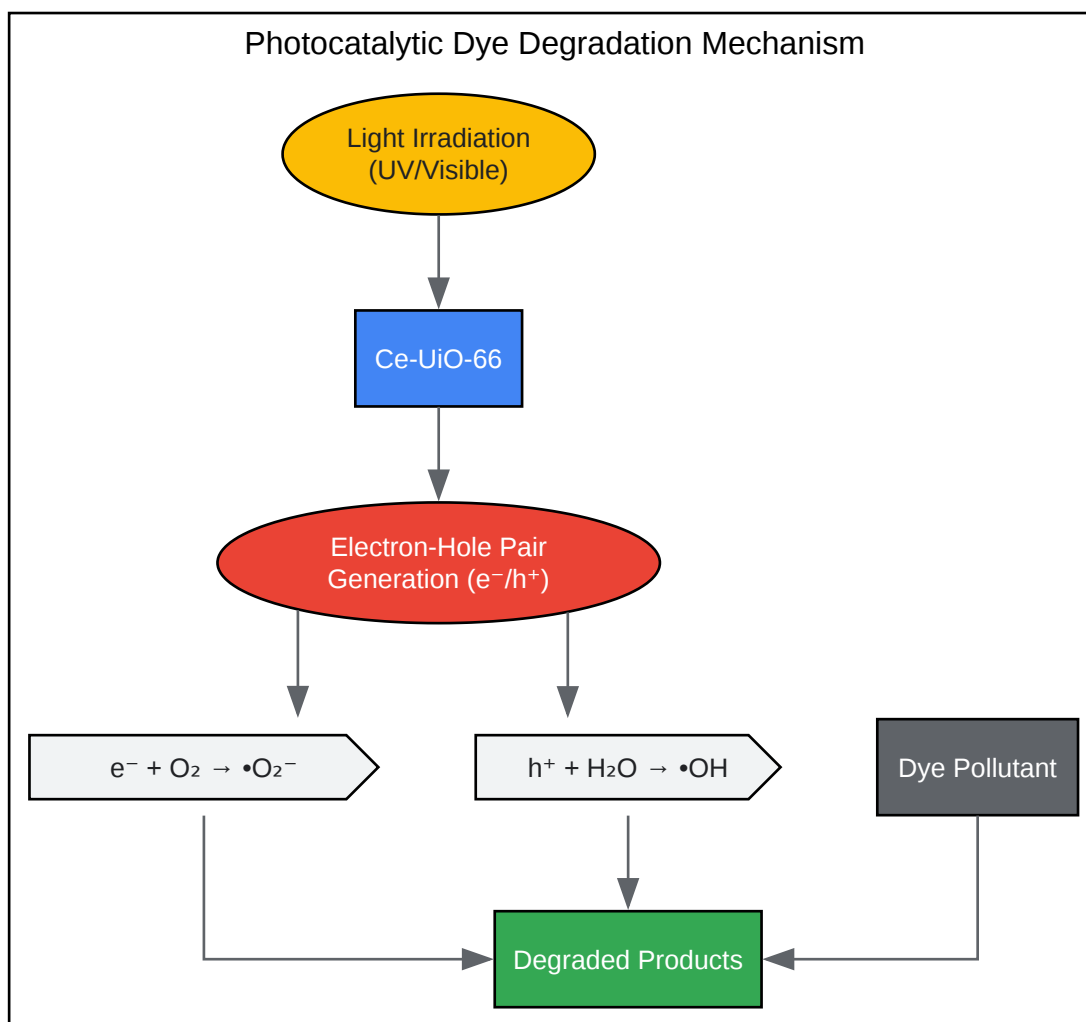
Applications in Catalysis and Drug Delivery

The unique properties of **Ce-UiO-66** make it a versatile material for various applications.

Catalysis

The redox activity of the cerium nodes in **Ce-UiO-66** is central to its catalytic performance.

- **Oxidation Reactions:** **Ce-UiO-66** has been successfully employed as a co-catalyst with TEMPO for the aerobic oxidation of benzyl alcohol.[13]
- **Photocatalysis:** Functionalized **Ce-UiO-66** materials have shown considerable photocatalytic activity for the degradation of dyes like Alizarin Red S and Congo Red under UV and visible light.[3][5] The photocatalytic activity for hydrogen evolution has also been demonstrated, outperforming the zirconium analogue.[14][15]
- **Degradation of Pollutants:** Defect-engineered Ce/Zr-UiO-66 has been shown to be effective in the degradation of hexachlorobenzene.[16]



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Caption: Simplified mechanism of photocatalytic dye degradation by **Ce-UiO-66**.

Drug Delivery

While the parent Zr-UiO-66 has been extensively studied for drug delivery, **Ce-UiO-66** also holds promise in this area due to its high porosity, stability, and the potential for stimuli-responsive drug release.[17][18] The high surface area allows for significant drug loading, and the chemical stability ensures the integrity of the carrier until it reaches the target site.[17] The amine-functionalized UiO-66-NH₂ variant, in particular, has been investigated as a nanocarrier for drugs like quercetin, where the amine groups enhance the interaction with drug molecules.[19] Furthermore, the pH-dependent stability of the UiO-66 framework, with degradation in acidic intracellular environments, suggests a mechanism for controlled drug release.[20]

This guide provides a foundational understanding of the synthesis, properties, and potential applications of **Ce-UiO-66**. The unique combination of a robust framework, high porosity, and redox-active metal centers positions **Ce-UiO-66** as a highly versatile material for further research and development in catalysis, environmental remediation, and biomedicine.

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